

In-Depth Technical Guide to the Cytomat 10 C Incubator Decontamination Process

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *contracon*

Cat. No.: *B1167394*

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This technical guide provides a comprehensive overview of the decontamination mechanism employed in the Thermo Scientific Cytomat 10 C automated incubator. Designed for researchers, scientists, and drug development professionals, this document details the core technology, experimental validation, and operational workflow of the incubator's decontamination system.

Core Decontamination Technology: The ContraCon™ Routine

The Cytomat 10 C incubator utilizes the **ContraCon™** thermal decontamination routine, a fully automated process designed to eliminate microbial contaminants, including thermally-resistant microorganisms.^[1] This system leverages moist heat to ensure a high level of sterility within the incubator chamber.

The **ContraCon™** routine operates under the following validated parameters:

Parameter	Value
Temperature	90°C
Relative Humidity	>80%
Duration	9 hours

This process is pre-programmed for walk-away operation and is designed to be environmentally friendly, leaving the incubator virtually residue-free.[1] Upon completion, the incubator automatically returns to the pre-set incubation conditions.[1] For enhanced anti-microbial effects, a solid copper inner chamber is also available as an option.[1][2]

Experimental Validation of the ContraCon™ Routine

The efficacy of the **ContraCon™** decontamination routine in the Cytomat 10 C incubator has been validated in a study conducted by the Fraunhofer Institute for Manufacturing Engineering and Automation IPA in collaboration with Thermo Fisher Scientific. The study aimed to verify the elimination of common cell culture contaminants at various locations within the incubator.

Experimental Protocols

1. Biological Indicators: Two reference microorganisms were used to assess the decontamination efficacy:

- *Bacillus subtilis* / *Bacillus atrophaeus*(ATCC® 9372™): A spore-forming bacterium known for its high resistance to heat and chemical inactivation.
- *Escherichia coli*(ATCC® 9637™): A common gram-negative bacterium.

2. Sample Preparation and Placement: Test tubes containing the microorganisms were placed at 18 different positions within the Cytomat 10 C incubator. These locations included the walls (top, bottom, and sides) and areas shielded by internal equipment to represent a worst-case scenario for decontamination. Control test tubes with the same microorganisms were kept in a separate incubator and did not undergo the decontamination cycle.

3. Decontamination Cycle: The **ContraCon™** decontamination routine was initiated and ran for its full 9-hour cycle at 90°C with over 80% relative humidity.

4. Post-Decontamination Analysis: Following the cycle, the test tubes were removed and incubated to determine the presence of any residual microbial growth.

- For *B. atrophaeus*, bacterial growth was visually assessed after 48 hours of post-incubation.

- For E. coli, the optical density (OD) was measured after 24 hours, and colony counts were performed after 24 hours and 7 days.

Data Presentation

While the validation study confirms the effectiveness of the **ContraCon™** routine, the specific quantitative results from the optical density measurements and colony counts are detailed in the Thermo Fisher Scientific technical note "Verification of the **ContraCon** Decontamination Routine" with the Cytomat 10 C Incubator". This data is not publicly available in the immediate search results. The tables below are structured to represent the expected data presentation from this study.

Table 1: Test Results for B. atrophaeus

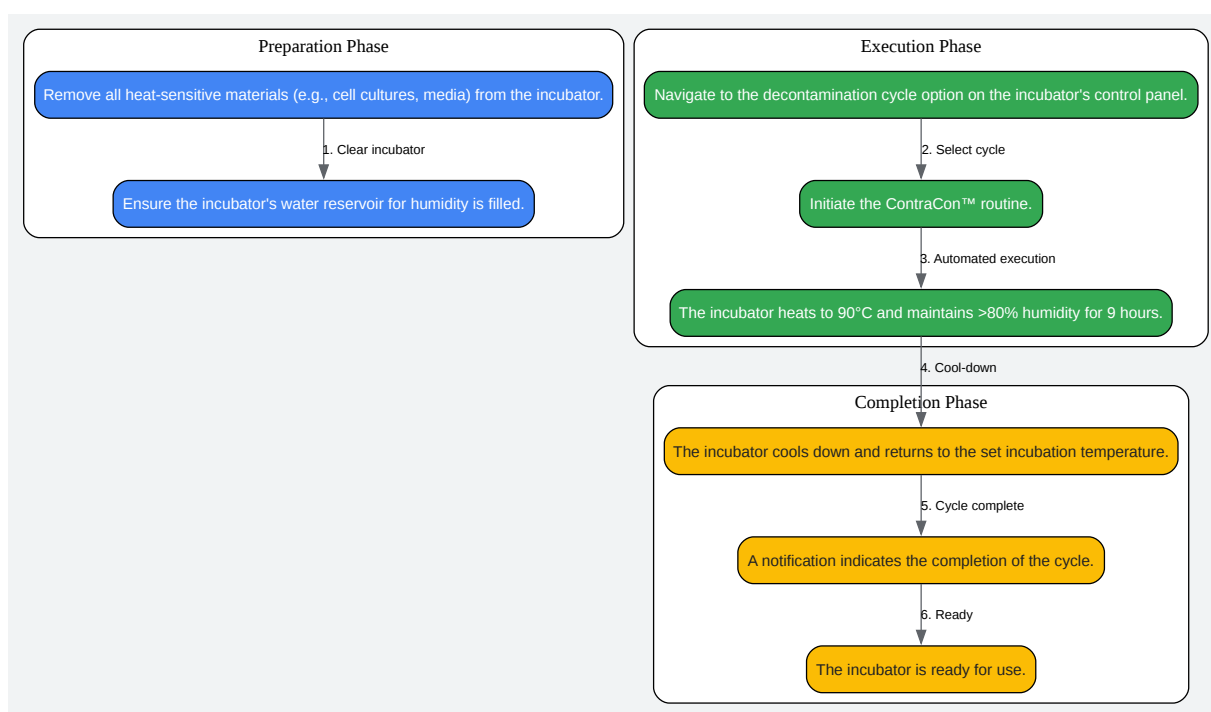
Position in Incubator	Bacterial Growth after 48 hours (Treated)	Bacterial Growth after 48 hours (Control)
Position 1	No Growth	Growth
...
Position 18	No Growth	Growth

Table 2: Test Results for E. coli

Position in Incubator	OD Measurement after 24 hours (Treated)	Colony Count after 24 hours (Treated)	Colony Count after 7 days (Treated)	OD Measurement and Colony Count (Control)
Position 1	Baseline	0	0	Growth Indicated
...
Position 18	Baseline	0	0	Growth Indicated

Operational Workflow

The **ContraCon™** decontamination routine is designed for user-friendly, "push-button" operation. The general workflow for a user to initiate and complete the decontamination cycle is as follows.

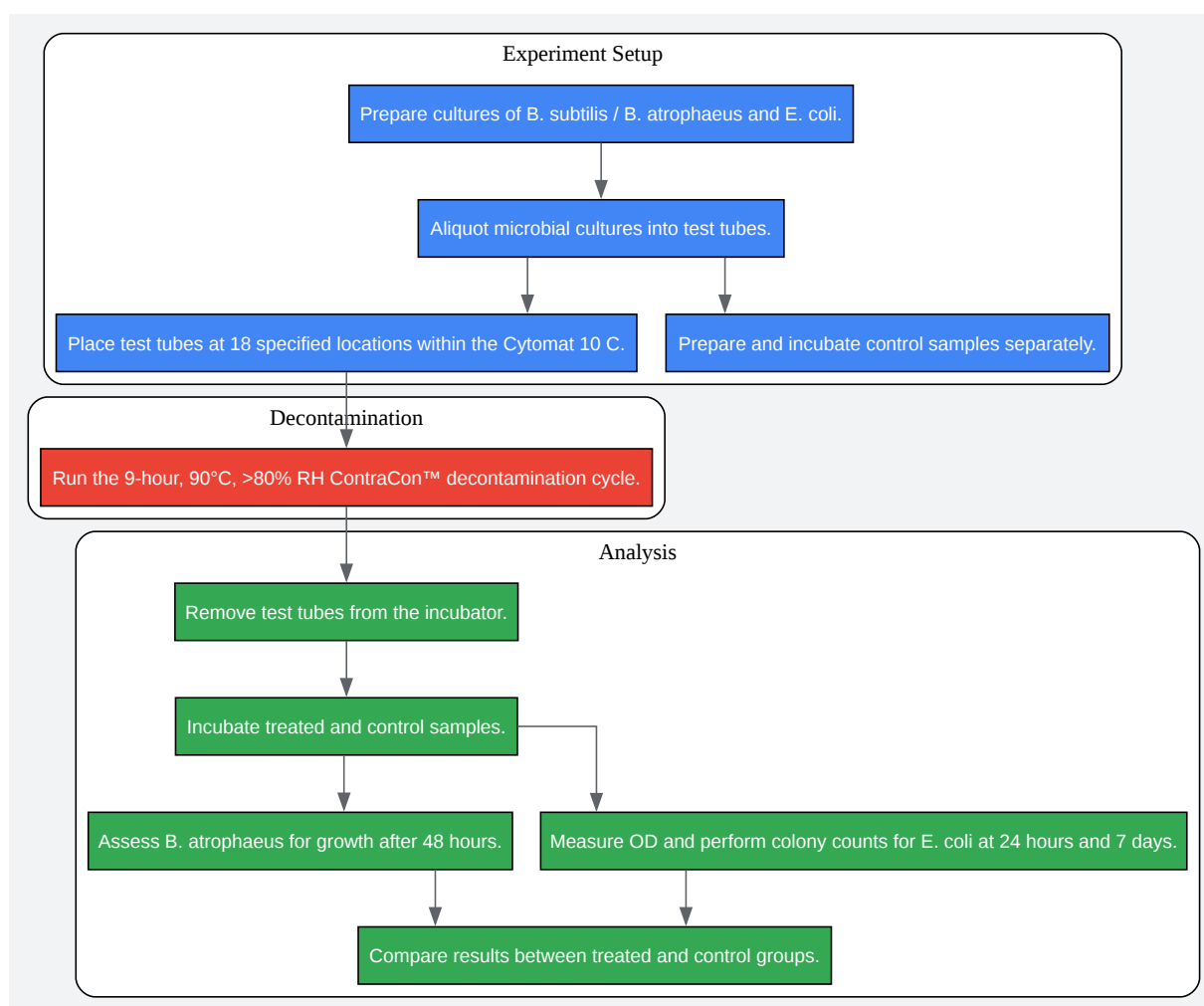


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A high-level workflow for the Cytomat 10 C **ContraCon**™ decontamination process.

Experimental Protocol Workflow

The validation of the **ContraCon**™ routine followed a structured experimental protocol to ensure the reliability of the results.



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Workflow for the validation of the **ContraCon™** decontamination routine.

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References

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Cytomat 10 C Incubator Decontamination Process]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167394#how-does-the-cytomat-10-c-incubator-decontamination-work]

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